

# A Comprehensive Technical Guide to the Thermal Properties of C<sub>12</sub>H<sub>18</sub> Aromatic Isomers

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## Compound of Interest

Compound Name: Benzene, 1-butyl-4-ethyl

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This in-depth technical guide provides a thorough examination of the thermal properties of C<sub>12</sub>H<sub>18</sub> aromatic isomers. Understanding these properties is critical for a wide range of applications, from process design and safety in the chemical industry to the formulation and stability of pharmaceuticals. This document presents a compilation of quantitative data, detailed experimental protocols for key thermal analysis techniques, and visualizations to elucidate the relationships between molecular structure and thermal behavior.

## Thermal Properties of C<sub>12</sub>H<sub>18</sub> Aromatic Isomers: A Comparative Analysis

The arrangement of the six carbon atoms in the side chains of C<sub>12</sub>H<sub>18</sub> aromatic isomers significantly influences their thermal properties. Variations in branching, symmetry, and the position of alkyl groups on the benzene ring lead to distinct melting points, boiling points, and enthalpies of vaporization. The following tables summarize the available quantitative data for a range of C<sub>12</sub>H<sub>18</sub> aromatic isomers, providing a clear basis for comparison.

Table 1: Boiling and Melting Points of Triethylbenzene Isomers

Isomer	CAS Number	Boiling Point (°C)	Melting Point (°C)
1,2,3-Triethylbenzene	42205-08-3	218-219	39[1]
1,2,4-Triethylbenzene	877-44-1	220-222[2]	-78[2]
1,3,5-Triethylbenzene	102-25-0	215[3][4]	-66.5[3][4]

Table 2: Boiling and Melting Points of Diethyl-dimethylbenzene Isomers

Isomer	CAS Number	Boiling Point (°C)
1,2-Diethyl-3,4-dimethylbenzene	54410-75-2	229.85
1,4-Diethyl-2,5-dimethylbenzene	100-18-5	105

Table 3: Boiling and Melting Points of Propyl- and Isopropyl- Aromatic Isomers

Isomer	CAS Number	Boiling Point (°C)	Melting Point (°C)
1-Isopropyl-4-propylbenzene	Not Available	214[5]	
1-Isopropenyl-4-isopropylbenzene	Not Available	220[6]	-31[6]
1,4-Diisopropylbenzene	100-18-5	210.3[7]	

Table 4: Enthalpy of Vaporization of Select C12H18 Aromatic Isomers

Isomer	CAS Number	Enthalpy of Vaporization (kJ/mol)
1,2,4-Triethylbenzene	877-44-1	51.2[8]
1,3,5-Triethylbenzene	102-25-0	65 (estimated)[9]

## Experimental Protocols for Thermal Analysis

Accurate determination of the thermal properties of C<sub>12</sub>H<sub>18</sub> aromatic isomers relies on precise and standardized experimental methodologies. This section details the protocols for three key analytical techniques: Differential Scanning Calorimetry (DSC), bomb calorimetry, and the determination of the heat of vaporization.

### Determination of Melting Point and Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a powerful thermoanalytical technique for determining the melting point and the heat of fusion of a substance. It measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Methodology based on ASTM D3418:

- **Sample Preparation:** A small sample of the C<sub>12</sub>H<sub>18</sub> isomer (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using certified reference materials (e.g., indium). An empty sealed aluminum pan is used as the reference.
- **Experimental Conditions:** The sample and reference are placed in the DSC cell. The cell is then purged with an inert gas, such as nitrogen, to create an inert atmosphere.
- **Temperature Program:** The sample is subjected to a controlled temperature program. A typical program involves an initial isothermal period, followed by a linear heating ramp (e.g., 10 °C/min) through the melting transition, and a final isothermal period.
- **Data Analysis:** The DSC thermogram plots heat flow versus temperature. The melting point is determined as the onset or peak temperature of the endothermic melting peak. The enthalpy of fusion ( $\Delta H_{\text{fus}}$ ) is calculated by integrating the area of the melting peak.

## Determination of Enthalpy of Combustion by Bomb Calorimetry

Bomb calorimetry is a standard method for determining the heat of combustion of a substance. This data can be used to calculate the standard enthalpy of formation.

Methodology:

- **Sample Preparation:** A precisely weighed pellet (typically 0.5-1.0 g) of the C<sub>12</sub>H<sub>18</sub> isomer is placed in a sample cup within a high-pressure stainless steel vessel known as a "bomb".
- **Fuse Wire:** A fine iron wire of known mass and length is connected to two electrodes, with the wire in contact with the sample pellet.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Assembly:** The bomb is placed in a well-insulated water bath of a known volume. A stirrer ensures uniform water temperature, which is measured with a high-precision thermometer.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water bath is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Calculations:** The total heat released is calculated from the temperature rise of the water and the heat capacity of the calorimeter system. Corrections are made for the heat of combustion of the fuse wire and for the formation of any side products like nitric acid. From the heat of combustion at constant volume ( $\Delta U$ ), the enthalpy of combustion ( $\Delta H$ ) can be calculated.

## Determination of Enthalpy of Vaporization

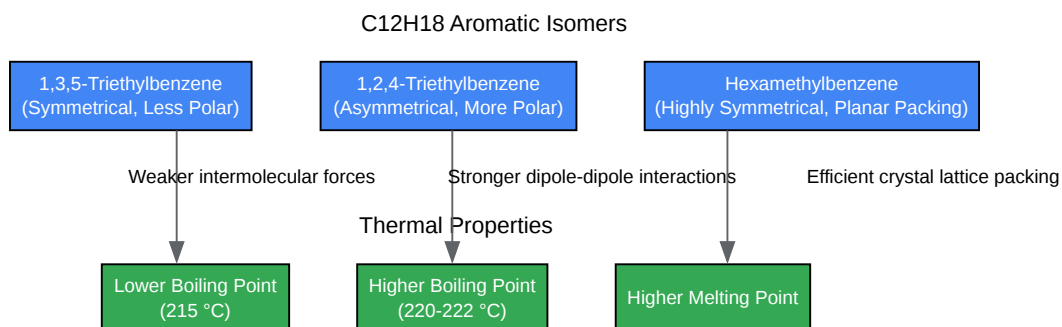
The enthalpy of vaporization ( $\Delta H_{\text{vap}}$ ), the heat required to transform a given quantity of a substance from a liquid into a gas at a given pressure, can be determined using various calorimetric methods.

Methodology using a vaporization calorimeter:

- **Apparatus Setup:** A vaporization vessel containing the liquid sample is placed within a calorimeter containing a known mass of water. A system for passing a controlled flow of inert gas (e.g., air or nitrogen) through the liquid is established.
- **Initial Measurements:** The initial mass of the vaporization vessel with the sample and the initial temperature of the calorimeter water are recorded.
- **Vaporization:** A steady flow of the inert gas is passed through the liquid, causing it to evaporate at a constant rate. The heat required for this endothermic process is drawn from the surrounding water in the calorimeter, causing a decrease in its temperature.
- **Temperature Monitoring:** The temperature of the water in the calorimeter is monitored continuously.
- **Final Measurements:** After a sufficient amount of the sample has vaporized, the gas flow is stopped. The final temperature of the water and the final mass of the vaporization vessel are recorded.
- **Calculation:** The mass of the vaporized liquid is determined by the difference in the initial and final masses of the vessel. The heat absorbed from the water is calculated from the temperature drop and the heat capacity of the calorimeter system. The molar enthalpy of vaporization is then calculated by dividing the total heat absorbed by the number of moles of the vaporized sample.

## Visualization of Structure-Property Relationships and Experimental Workflows

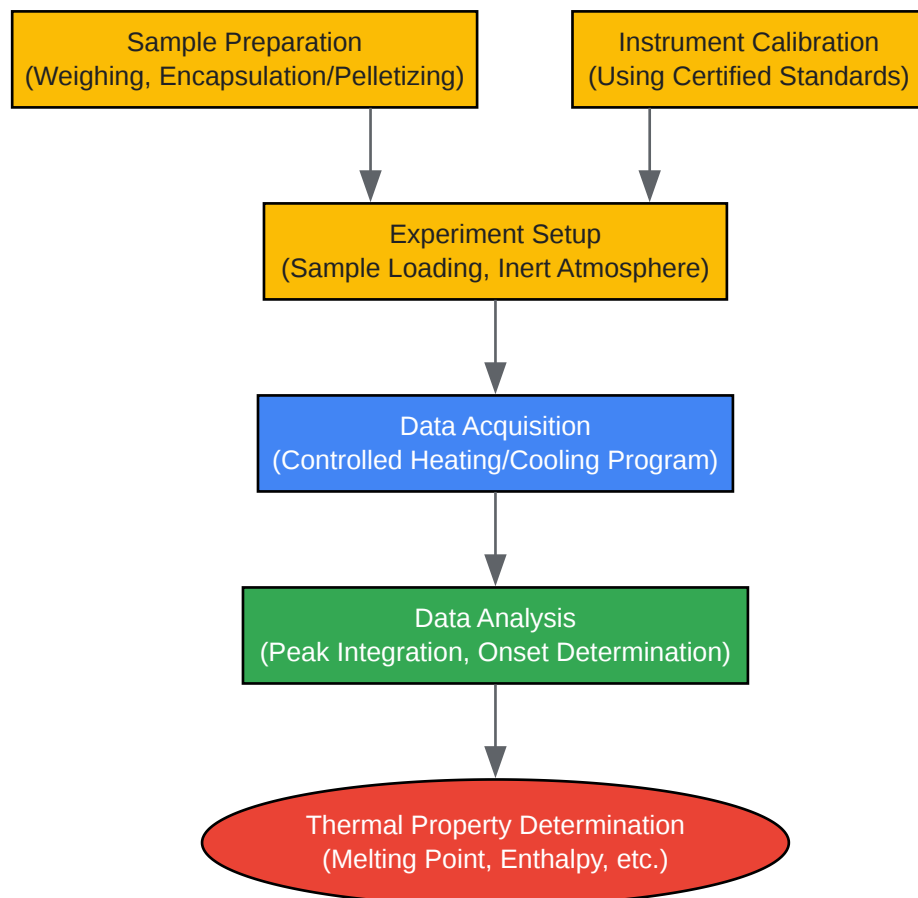
The following diagrams, created using the DOT language, provide visual representations of key concepts and processes discussed in this guide.

Relationship Between Molecular Structure and Boiling Point of C<sub>12</sub>H<sub>18</sub> Isomers

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Caption: Influence of isomer structure on boiling and melting points.

## General Experimental Workflow for Thermal Property Determination



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Caption: A generalized workflow for thermal analysis experiments.

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